

Personal protective equipment for handling 1,3-Dibromoacetone

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Compound of Interest

Compound Name: 1,3-Dibromoacetone

Cat. No.: B016897

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Essential Safety and Handling Guide for 1,3-Dibromoacetone

This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **1,3-Dibromoacetone**. Adherence to these procedural steps is critical for ensuring personal safety and regulatory compliance.

Hazard Identification and Classification

1,3-Dibromoacetone is a hazardous chemical that poses significant health risks upon exposure. It is classified as a corrosive solid and is associated with severe skin, eye, and respiratory tract irritation.^[1] The primary hazards are summarized below.

Hazard Classification	Description	Signal Word
Skin Corrosion/Irritation (Category 2)	Causes skin irritation and may cause severe burns. [1] [2] [3]	Danger [2]
Serious Eye Damage/Irritation (Category 2)	Causes serious eye irritation and damage. [1] [2] [3]	
Acute Toxicity, Inhalation (Category 1)	May be fatal if inhaled. [4]	
Specific Target Organ Toxicity (Single Exposure, Category 3)	Targets and may cause irritation to the respiratory system. [1]	
Allergic Skin Reaction	May cause an allergic skin reaction. [2] [3]	

Personal Protective Equipment (PPE)

Due to the hazardous nature of **1,3-Dibromoacetone**, the use of appropriate personal protective equipment is mandatory.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1][5][6]	Protects against dust, splashes, and vapors which can cause severe eye damage.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber, inspect before use) and impervious protective clothing to prevent skin exposure.[1][5][6][7]	Prevents direct contact, which can cause severe burns and allergic reactions.[2][3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dust is generated or if irritation is experienced.[1][5]	Protects against inhalation of dust particles, which can cause severe respiratory irritation and may be fatal.[1]

Operational Plan: Safe Handling Protocol

A systematic approach is essential when working with **1,3-Dibromoacetone**. Always handle this chemical within a certified chemical fume hood.[2]

Step 1: Preparation and Engineering Controls

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[5]
- Designate a specific area for handling and clearly label it.
- Assemble all necessary equipment and reagents before introducing **1,3-Dibromoacetone**.
- Don all required PPE as specified in the table above.

Step 2: Handling and Use

- Handle **1,3-Dibromoacetone** as a solid crystalline substance, which appears as white to light yellow.[1]
- Carefully weigh the required amount inside the fume hood to minimize dust formation.[1][2] Avoid creating and inhaling dust.[1][2]
- Keep the container tightly closed when not in use.[1][8]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[6][7]

Step 3: Post-Handling and Decontamination

- Thoroughly wash hands, face, and any exposed skin with soap and water after handling is complete.[1]
- Decontaminate all work surfaces using an appropriate solvent (e.g., acetone), followed by soap and water.[9] Collect all cleaning materials as hazardous waste.[9]
- Remove and properly dispose of contaminated PPE. Contaminated clothing should be laundered separately or discarded.[10]

Emergency Procedures

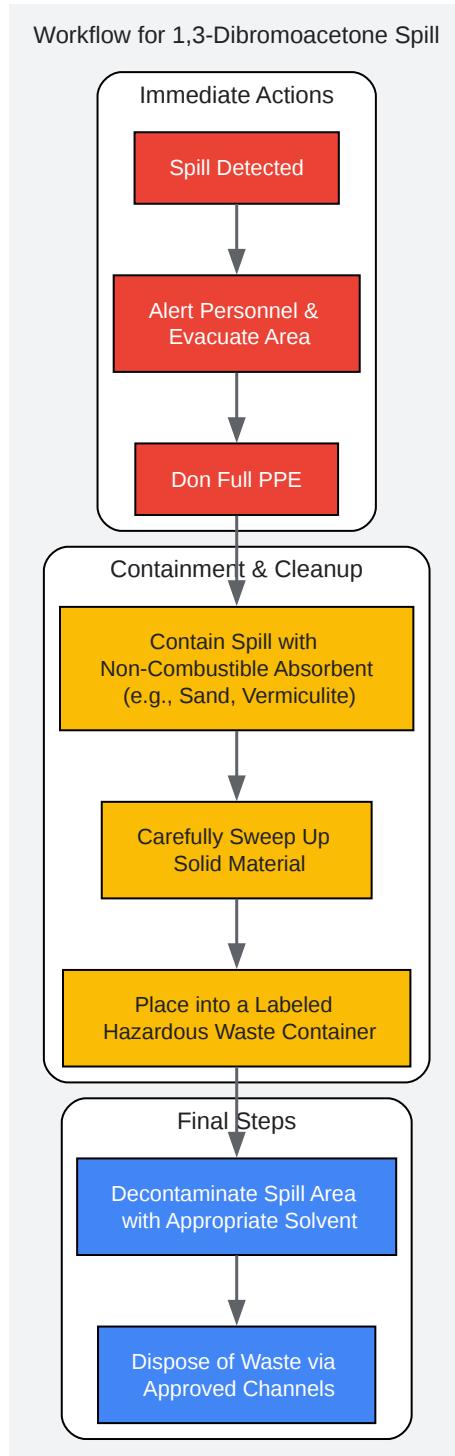
Immediate and correct response to an exposure or spill is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. [1] [10] Remove contact lenses if present and easy to do so while continuing to rinse. [10] Seek immediate medical attention. [1] [10]
Skin Contact	Immediately remove all contaminated clothing and jewelry. [10] Wash the affected skin with plenty of soap and water for at least 15 minutes. [1] [11] If irritation persists, seek medical attention. [1]
Inhalation	Move the exposed person to fresh air at once. [1] [11] If breathing has stopped or is difficult, provide artificial respiration or oxygen. [1] [2] [11] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. [1] [2] Never give anything by mouth to an unconscious person. [2] Seek immediate medical attention. [1]

Spill Response Protocol

In the event of a spill, follow the workflow below to ensure safe containment and cleanup.



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Caption: Workflow for handling a **1,3-Dibromoacetone** spill.

Storage and Disposal

Storage

- Store in a cool, dry, and well-ventilated area.[1][8]
- Keep refrigerated at a temperature of 2-8°C.[1]
- Keep the container tightly sealed to prevent exposure to air and moisture.[1][3][8]
- Store away from incompatible materials such as water, oxidizing agents, strong bases, and reducing agents.[1][3][5]

Disposal

- All waste, including contaminated materials and excess chemical, must be treated as hazardous waste.
- Collect waste in a suitable, closed, and clearly labeled container.[1][2][9]
- Dispose of the contents and container at an approved waste disposal plant in accordance with all local, state, and federal regulations.[1][8] Do not allow the product to enter drains.[2]

Physical and Chemical Properties

Property	Value
Physical State	Solid, Crystalline[1]
Appearance	White to Light Yellow[1]
Melting Point	29 - 30 °C / 84.2 - 86 °F[1]
Boiling Point	97 - 98 °C / 206.6 - 208.4 °F @ 21 mmHg[1]
Flash Point	102 °C / 215.6 °F[1]
Storage Temperature	2 - 8 °C (Refrigerated)
Solubility	Soluble in acetone, chloroform, dichloromethane, and methanol.[3]

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